

Safe Disposal of Ethyl 10(Z)-pentadecenoate: A Procedural Guide

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Compound of Interest

Compound Name: Ethyl 10(Z)-pentadecenoate

Cat. No.: B15549177

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential safety and logistical information for the proper disposal of **Ethyl 10(Z)-pentadecenoate**, ensuring compliance and minimizing environmental impact.

Key Safety and Physical Data

To ensure safe handling and disposal, it is crucial to be aware of the physical and chemical properties of **Ethyl 10(Z)-pentadecenoate**. The following table summarizes key quantitative data.

Property	Value
Molecular Formula	C17H32O2
Molecular Weight	268.44 g/mol [1]
Physical State	Liquid[2]
Flash Point	> 93 °C (> 199 °F)[2]
Boiling Point	>280°C (536°F)[2]
Specific Gravity	0.87 - 0.89 @ 25°C (77°F)[2]
Solubility	Negligible in water[2]
Storage Temperature	Freezer or -20°C[1][3]

Experimental Protocols: Proper Disposal Procedure

The following step-by-step procedure outlines the recommended protocol for the safe disposal of **Ethyl 10(Z)-pentadecenoate**. This process is designed to mitigate risks and ensure that the disposal method is in accordance with general safety guidelines.

Step 1: Personal Protective Equipment (PPE)

Before handling the chemical, ensure that appropriate personal protective equipment is worn. This includes, but is not limited to:

- Safety goggles or glasses.
- Chemically resistant gloves (e.g., Nitrile rubber, with a breakthrough time of 240 minutes)[2].
- A laboratory coat.

Step 2: Waste Collection

- Collect waste **Ethyl 10(Z)-pentadecenoate** in a designated, compatible, and properly labeled waste container.

- The container should be tightly closed and stored in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents[4].

Step 3: Handling Spills

In the event of a small spill:

- Ensure adequate ventilation.
- Absorb the spill with an inert material (e.g., vermiculite, dry sand, or earth).
- Sweep or shovel the absorbed material into a suitable container for disposal[4].
- Clean the spill area thoroughly with soap and water[2].

Step 4: Disposal

- Dispose of the waste container and its contents at an appropriate treatment and disposal facility in accordance with all applicable local, state, and federal laws and regulations[3][5].
- It is imperative to avoid releasing this chemical into the environment, as it may cause long-lasting harmful effects to aquatic life[5].
- Do not dispose of **Ethyl 10(Z)-pentadecenoate** down the drain or in the general trash.

Disposal Procedure Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Ethyl 10(Z)-pentadecenoate**.



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Caption: Disposal workflow for **Ethyl 10(Z)-pentadecenoate**.

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